

3-Bromo-2-nitroanisole CAS number and molecular weight

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Compound of Interest

Compound Name: 3-Bromo-2-nitroanisole

Cat. No.: B1266894

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Technical Guide: 3-Bromo-2-nitroanisole

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Bromo-2-nitroanisole**, a key chemical intermediate in organic synthesis. The document details its chemical properties, synthesis, and applications, with a focus on its relevance to the pharmaceutical and agrochemical industries.

Core Chemical Data

3-Bromo-2-nitroanisole is an aromatic compound with the molecular formula $C_7H_6BrNO_3$.^[1] Its key quantitative properties are summarized below.

Property	Value	Reference
CAS Number	500298-30-6	[1]
Molecular Weight	232.03 g/mol	[1]
Appearance	Pale yellow solid	[1]
Purity	>98.0% (GC)	[2]
Melting Point	Approximately 60-62 °C	[1]
Solubility	Soluble in organic solvents like ethanol and acetone; insoluble in water.	[1]

Synthesis and Reactivity

3-Bromo-2-nitroanisole is typically synthesized through a two-step process involving the nitration of anisole followed by bromination.[1] The presence of both a bromine atom and a nitro group on the anisole backbone makes it a versatile reagent for further chemical transformations.[3]

Experimental Protocol: Synthesis of 3-Bromo-2-nitroanisole

This protocol is a generalized procedure based on common organic synthesis methodologies.[1]

Step 1: Nitration of Anisole

- In a reaction vessel, anisole is treated with a mixture of concentrated sulfuric acid and nitric acid.
- The reaction is typically carried out at a controlled temperature to prevent over-nitration.
- The primary product of this step is 2-nitroanisole.

Step 2: Bromination of 2-Nitroanisole

- The 2-nitroanisole produced in the previous step is subjected to bromination.
- This is achieved using bromine in the presence of a Lewis acid catalyst, such as iron(III) bromide (FeBr_3).
- Phase-transfer catalysts may be employed in industrial settings to improve reaction efficiency.^[1]
- The final product, **3-Bromo-2-nitroanisole**, is then purified.

Chemical Reactivity

The reactivity of **3-Bromo-2-nitroanisole** is characterized by two main types of reactions:

- Nucleophilic Substitution: The bromine atom can be displaced by various nucleophiles. For instance, reaction with sodium methoxide can substitute the bromine atom.^[1]
- Reduction: The nitro group is susceptible to reduction, typically using hydrogen gas with a palladium catalyst, to yield an amine group (3-bromo-2-aminoanisole).^[1]

The electron-withdrawing nature of the nitro group enhances the electrophilicity of the aromatic ring, making it more reactive towards nucleophiles.^[1]

Applications in Research and Development

3-Bromo-2-nitroanisole serves as a crucial building block in the synthesis of more complex molecules, particularly in the following sectors:

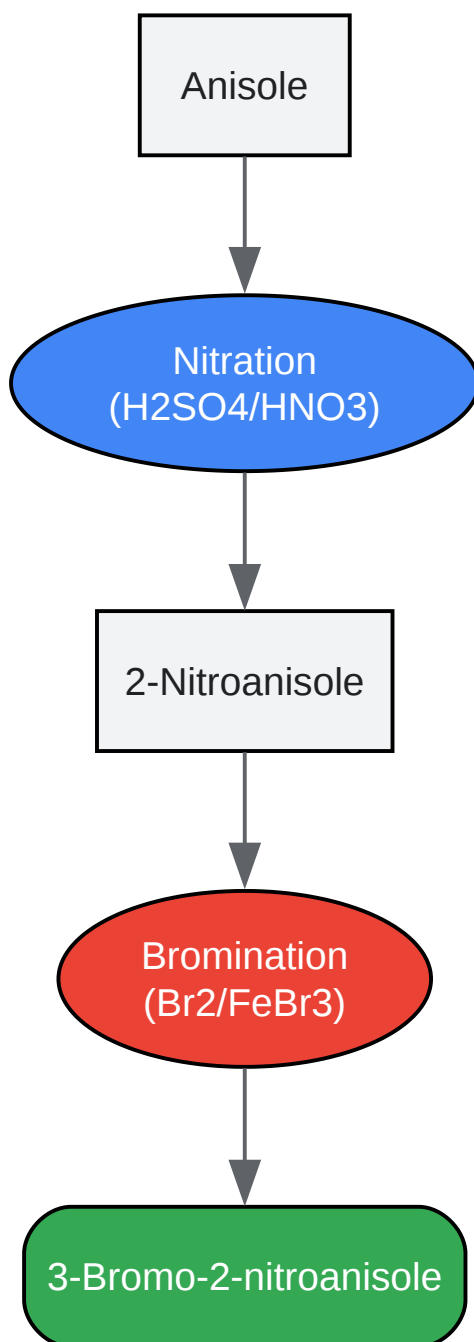
- Pharmaceutical Development: It is used as a precursor for creating new pharmaceutical agents.^[1] The ability to functionalize both the bromo and nitro groups allows for the construction of diverse molecular scaffolds for drug discovery.
- Agrochemicals: This compound is utilized in the production of novel pesticides and herbicides.^[3]
- Organic Synthesis: It acts as an intermediate in the synthesis of a variety of organic compounds.^[1]

- Industrial Chemicals: **3-Bromo-2-nitroaniso**le is also involved in the manufacturing of dyes and other industrial chemicals.[\[1\]](#)

Visualized Workflows and Relationships

Synthesis Workflow

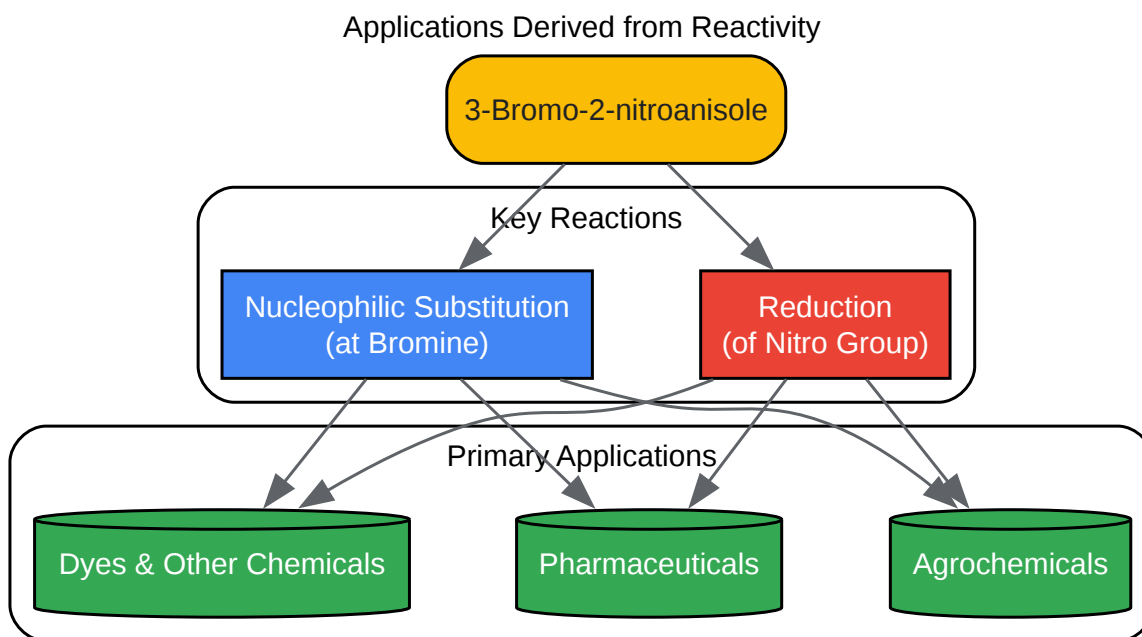
Synthesis of 3-Bromo-2-nitroaniso



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Caption: A diagram illustrating the two-step synthesis of **3-Bromo-2-nitroanisole** from anisole.

Applications and Reactivity Relationships



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Caption: Logical relationship between the reactivity of **3-Bromo-2-nitroanisole** and its applications.

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References

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